

Technical Whitepaper: Spectroscopic Characterization and Structural Elucidation of Praeruptorin B

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Compound of Interest

Compound Name: *Praeruptorin B*

CAS No.: 73069-26-8

Cat. No.: B7888143

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Executive Summary

Praeruptorin B (C₂₄H₂₆O₇) is a bioactive angular pyranocoumarin predominantly isolated from the dried roots of *Peucedanum praeruptorum* Dunn (Baihuaqianhu). As a potent calcium channel blocker and anti-inflammatory agent, it is critical in drug development pipelines targeting hypertension and asthma.

This technical guide addresses the primary challenge in **Praeruptorin B** research: structural disambiguation. **Praeruptorin B** is the regioisomer of Praeruptorin A. Both share the same cis-khellactone core but differ in the placement of their ester side chains (angeloyl and acetyl groups). Misidentification between these isomers is a common failure point in quality control. This guide provides a self-validating spectroscopic framework to ensure absolute structural certainty.

Structural Architecture & Stereochemistry

To interpret the spectroscopic data correctly, one must first understand the specific stereochemical configuration of **Praeruptorin B**.

- Core Scaffold: (+)-cis-khellactone (3',4'-dihydro-3',4'-dihydroxy-seselin).
- Substituents:
 - C-3' Position: Acetyl group (-OAc).[1]
 - C-4' Position: Angeloyl group (-OAng).[1]
 - Stereochemistry: The C-3' and C-4' protons are cis-oriented, typically resulting in a coupling constant () of approximately 5.0 Hz.

Critical Distinction:

- Praeruptorin A: 3'-angeloyl-4'-acetyl[1]
- **Praeruptorin B**: 3'-acetyl-4'-angeloyl

Note: The biological potency of **Praeruptorin B** is often attributed to the bulky angeloyl group at the C-4' position, which sterically influences the pyran ring conformation.

Mass Spectrometry (MS) Profiling

Mass spectrometry provides the first line of identification, establishing the molecular weight and characteristic ester cleavage patterns.

Ionization & Molecular Ion

- Technique: ESI-MS (Positive Mode) or APCI.
- Molecular Formula: $C_{24}H_{26}O_7$ [2][3]
- Exact Mass: 426.1679 Da
- Observed Ions:

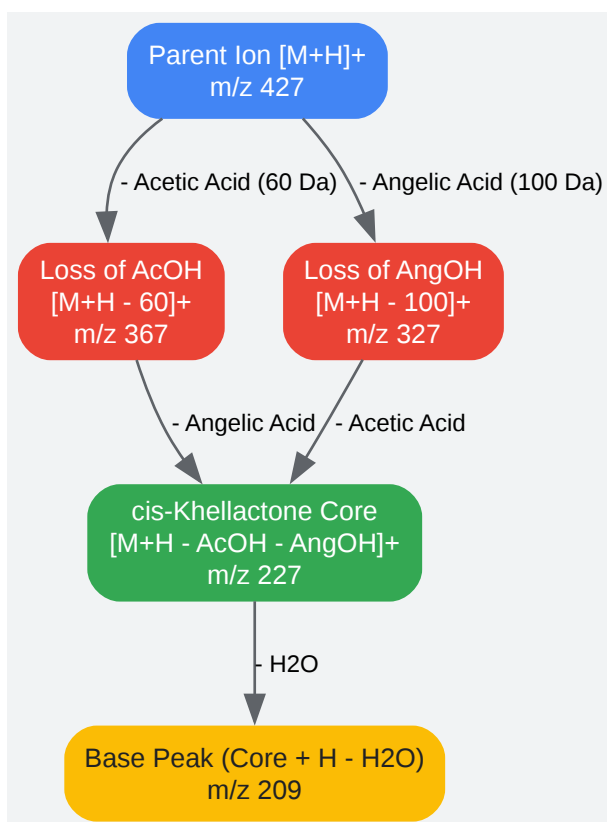
- : m/z 427
- : m/z 449 (Often the base peak in ESI)
- : m/z 875 (Dimer formation common in high concentrations)

Fragmentation Pathways (MS/MS)

The fragmentation pattern is a "fingerprint" dictated by the sequential loss of the ester side chains.

- Primary Fragmentation: Neutral loss of Angelic Acid ($C_5H_8O_2$, 100 Da) or Acetic Acid ($C_2H_4O_2$, 60 Da).
- Diagnostic Peak: The loss of the C-4' substituent is often favored energetically.
- Core Ion: The stable cis-khellactone core appears at m/z 227 ().

Visualization: MS Fragmentation Logic



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Figure 1: ESI-MS fragmentation pathway for **Praeruptorin B**. The sequential loss of ester groups converges on the stable khellactone core.

Nuclear Magnetic Resonance (NMR) Analysis[4][5][6][7][8][9][10][11]

This is the definitive method for distinguishing **Praeruptorin B** from A. The chemical shift of the H-3' and H-4' protons is the diagnostic key.

¹H-NMR Data (400 MHz, CDCl₃)

In **Praeruptorin B**, the C-4' position bears the electron-withdrawing/anisotropic angeloyl group, causing the H-4' signal to shift downfield compared to the acetyl-bearing H-3'.

Position	δ H (ppm)	Multiplicity	J (Hz)	Assignment Logic
Coumarin				
3	6.23	d	9.5	Characteristic α -pyrone doublet
4	7.59	d	9.5	Downfield β -pyrone proton
5	7.36	d	8.6	Aromatic ortho-coupling
6	6.80	d	8.6	Aromatic ortho-coupling
Pyran Ring				
3'	5.44	d	5.0	Upfield vs H-4' (bears Acetyl)
4'	6.60	d	5.0	Downfield vs H-3' (bears Angeloyl)
Gem-dimethyl				
2'-Me (a)	1.48	s	-	Methyl group on pyran ring
2'-Me (b)	1.44	s	-	Methyl group on pyran ring
Esters				
Acetyl-Me	2.08	s	-	3'-OAc methyl
Ang-Olefin	6.12	qq	7.2, 1.5	Angeloyl vinyl proton
Ang-Me (a)	1.98	dq	7.2, 1.5	Angeloyl methyl
Ang-Me (b)	1.86	dq	1.5, 1.5	Angeloyl methyl

¹³C-NMR Data (100 MHz, CDCl₃)

Carbon	δC (ppm)	Type	Assignment
2	160.0	C=O	Coumarin carbonyl
3	113.2	CH	α-pyrone
4	143.4	CH	β-pyrone
4a	112.5	C	Junction
5	129.1	CH	Aromatic
6	114.3	CH	Aromatic
7	156.7	C	Aromatic (O-linked)
8	107.5	C	Aromatic (C-C linked)
8a	154.0	C	Junction (O-linked)
2'	77.8	C	Quaternary pyran
3'	70.5	CH	Site of Acetylation
4'	60.8	CH	Site of Angeloylation
Acetyl-CO	169.8	C=O	Ester carbonyl
Acetyl-Me	20.6	CH ₃	Ester methyl
Ang-CO	166.5	C=O	Ester carbonyl
Ang-C=	127.3	C	Quaternary olefin
Ang-CH=	138.8	CH	Olefinic proton

The "Isomer Trap" (A vs. B)

To validate your sample is B and not A:

- Check H-4': In **Praeruptorin B**, H-4' is > 6.5 ppm. In Praeruptorin A, H-4' is ~5.4 ppm.
- Check H-3': In **Praeruptorin B**, H-3' is ~5.4 ppm. In Praeruptorin A, H-3' is > 6.6 ppm. Rule of Thumb: The proton attached to the carbon bearing the Angeloyl group is always the most

downfield pyran proton.

Experimental Protocols

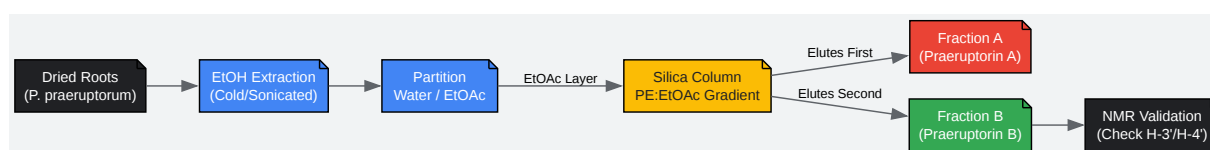
Extraction and Isolation Workflow

This protocol minimizes ester hydrolysis, a common issue when using strong acids or bases during extraction.

Reagents: HPLC-grade Methanol, Ethyl Acetate, n-Hexane, Silica Gel (200-300 mesh).

- Pulverization: Grind 100g of dried *Peucedanum praeruptorum* roots to a fine powder.
- Extraction: Sonicate with 95% Ethanol (1L) for 30 mins at room temperature (avoid heat >40°C to prevent ester degradation). Repeat 3x.
- Partition: Concentrate filtrate in vacuo. Suspend residue in water and partition sequentially with Petroleum Ether (remove lipids) and Ethyl Acetate.
- Target Fraction: Collect the Ethyl Acetate fraction.
- Chromatography:
 - Stationary Phase: Silica Gel.
 - Mobile Phase Gradient: Petroleum Ether : Ethyl Acetate (10:1 3:1).
 - **Praeruptorin B** typically elutes after Praeruptorin A due to slight polarity differences (B is slightly more polar).

Visualization: Isolation Logic



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Figure 2: Bioassay-guided isolation workflow emphasizing the separation of isomers A and B via silica gel chromatography.

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